

Synthesis of 4-Chloro-2-cyclopropylpyrimidine: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 4-Chloro-2-cyclopropylpyrimidine

CAS No.: 1044771-74-5

Cat. No.: B1370426

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Abstract

This document provides a comprehensive, in-depth guide for the synthesis of **4-Chloro-2-cyclopropylpyrimidine**, a key intermediate in the development of various pharmaceutically active compounds. The protocol is designed for researchers, medicinal chemists, and process development scientists, offering a detailed, three-step synthetic route commencing from readily available starting materials. This guide emphasizes not only the procedural steps but also the underlying chemical principles and safety considerations, ensuring a robust and reproducible methodology.

Introduction

Substituted pyrimidines are a cornerstone of medicinal chemistry, forming the core scaffold of numerous therapeutic agents. The title compound, **4-Chloro-2-cyclopropylpyrimidine**, is a versatile building block, with the chloro-substituent at the 4-position serving as a reactive handle for nucleophilic substitution, enabling the introduction of diverse functionalities. The cyclopropyl moiety at the 2-position often imparts favorable metabolic stability and conformational rigidity to the final drug candidate. This protocol outlines a reliable and scalable

synthesis, beginning with the formation of cyclopropanecarboxamidine hydrochloride, followed by the construction of the pyrimidine ring to yield 2-cyclopropylpyrimidin-4-ol, and culminating in the chlorination to afford the desired product.

Overall Synthetic Scheme

The synthesis of **4-Chloro-2-cyclopropylpyrimidine** is accomplished via a three-step sequence as depicted below. The initial step involves the formation of the amidine hydrochloride from the corresponding nitrile. This is followed by a cyclocondensation reaction to construct the pyrimidine core. The final step is a chlorination of the pyrimidinol.



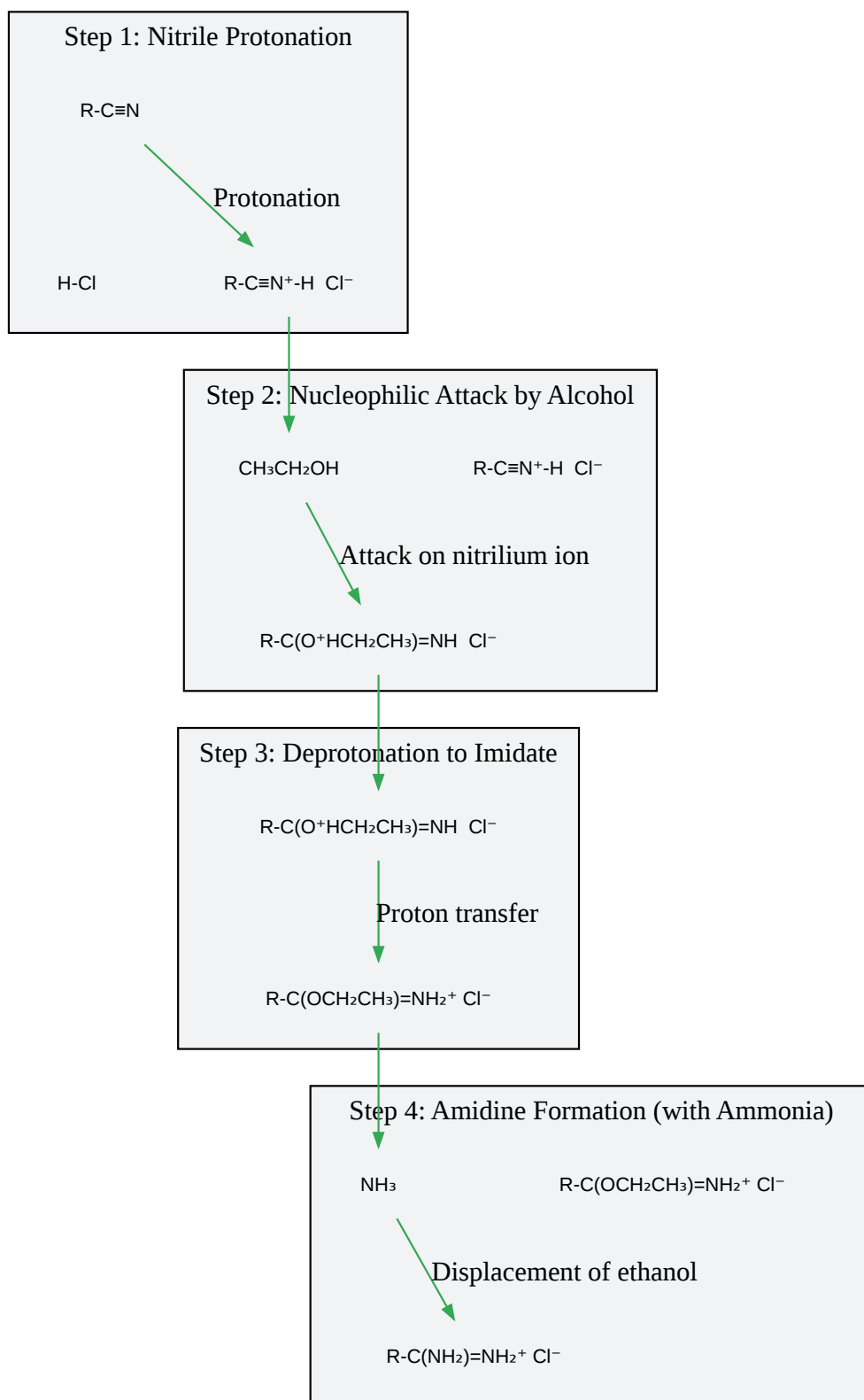
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Caption: Overall synthetic route to **4-Chloro-2-cyclopropylpyrimidine**.

Part 1: Synthesis of Cyclopropanecarboxamidine Hydrochloride

The initial phase of the synthesis focuses on the preparation of the key amidine intermediate. The Pinner reaction is a classic and reliable method for converting nitriles into imidates, which are then readily converted to the corresponding amidine hydrochlorides upon treatment with ammonia or, in this case, are formed in a process that leads to the amidine salt.^[1] This acid-catalyzed reaction proceeds by activation of the nitrile by protonation, followed by nucleophilic attack of the alcohol.^[2]

Reaction Mechanism: Pinner Reaction



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Caption: Mechanism of the Pinner reaction for amidine synthesis.

Experimental Protocol: Step 1

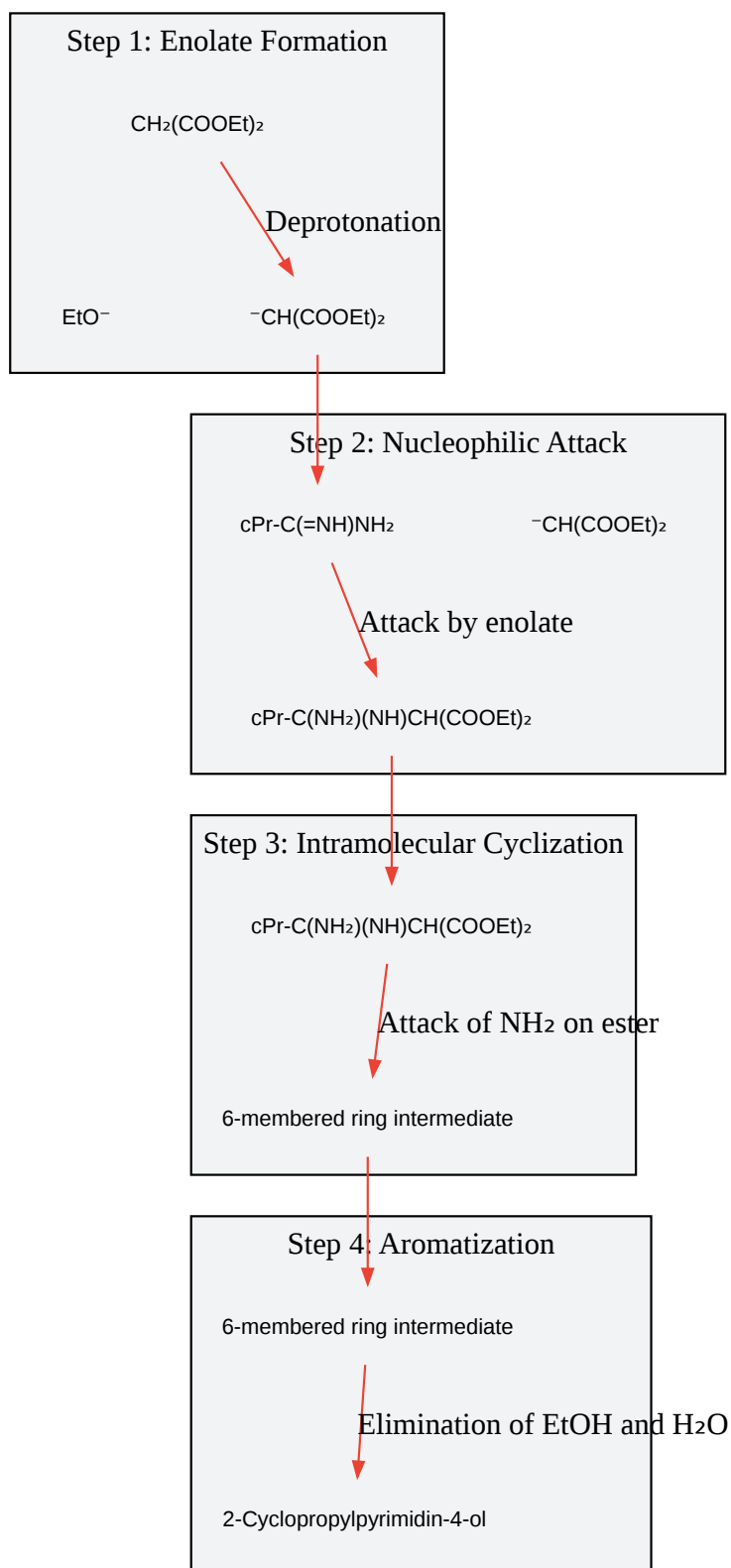
Reagent/Solvent	Molar Mass (g/mol)	Amount (mol)	Volume (mL)	Mass (g)
Cyclopropanecarbonitrile	67.09	1.0	75.6	67.1
Anhydrous Ethanol	46.07	-	300	-
Hydrogen Chloride (gas)	36.46	~1.2	-	~43.7

- **Reaction Setup:** In a well-ventilated fume hood, equip a 1 L three-necked, round-bottomed flask with a magnetic stirrer, a gas inlet tube extending below the surface of the reaction mixture, and a drying tube filled with calcium chloride.
- **Reagent Addition:** Charge the flask with cyclopropanecarbonitrile (67.1 g, 1.0 mol) and anhydrous ethanol (300 mL).
- **Reaction Execution:** Cool the mixture to 0 °C using an ice-water bath. Bubble dry hydrogen chloride gas through the stirred solution at a moderate rate. The reaction is exothermic; maintain the temperature between 0-5 °C. Continue the gas addition until the solution is saturated and a precipitate of the imino ester hydrochloride begins to form.
- **Reaction Completion:** Seal the flask and allow it to stand at 0-4 °C for 24 hours. A significant amount of white precipitate will form.
- **Work-up and Isolation:** Collect the precipitate by filtration and wash it with cold anhydrous diethyl ether to remove any unreacted starting materials. The resulting solid is the ethyl cyclopropanecarboximidate hydrochloride. To convert this to the amidine hydrochloride, the imidate salt is treated with a solution of ammonia in ethanol. The resulting ammonium chloride is filtered off, and the filtrate is concentrated under reduced pressure to yield cyclopropanecarboxamidine hydrochloride as a white solid. Dry the product under vacuum.

Part 2: Synthesis of 2-Cyclopropylpyrimidin-4-ol

The core pyrimidine structure is constructed in this step through the cyclocondensation of cyclopropanecarboxamidine hydrochloride with diethyl malonate. This reaction is a classic example of pyrimidine synthesis, where the amidine provides the N-C-N fragment and the β -dicarbonyl compound provides the C-C-C fragment. The reaction is typically carried out in the presence of a base, such as sodium ethoxide, to deprotonate the diethyl malonate and facilitate the condensation.[3]

Reaction Mechanism: Cyclocondensation



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Caption: Mechanism of pyrimidinol formation via cyclocondensation.

Experimental Protocol: Step 2

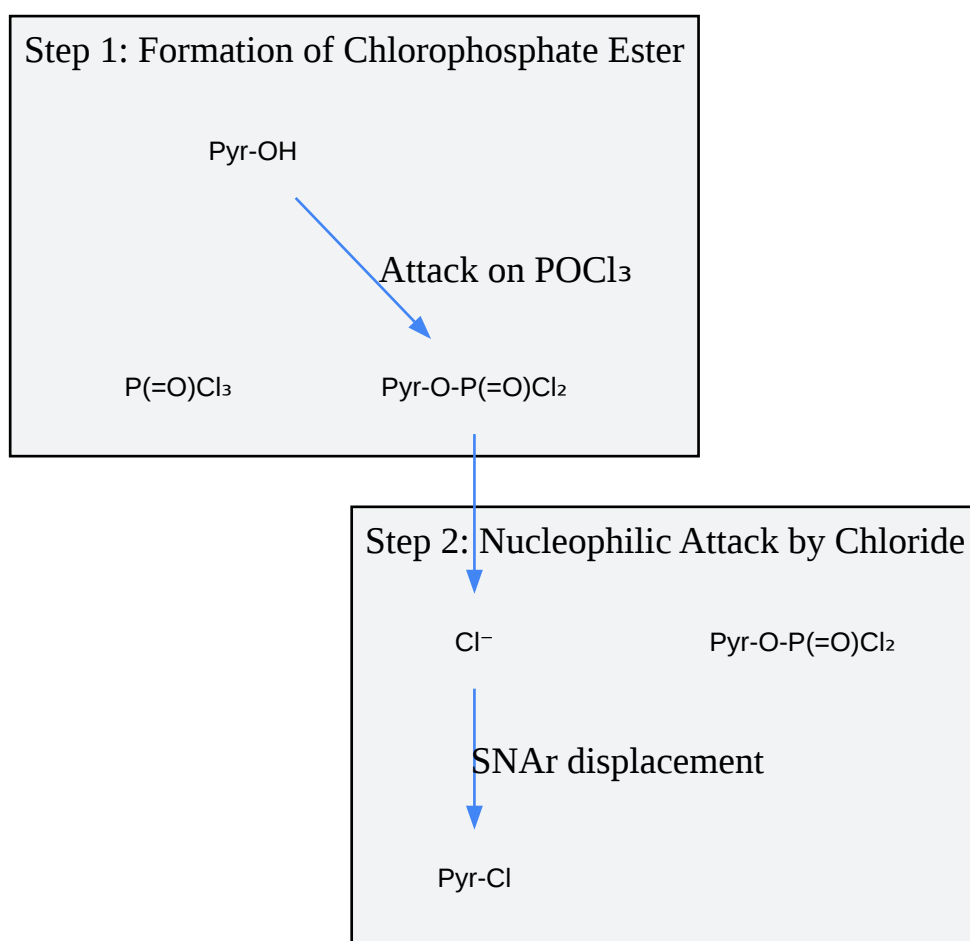
Reagent/Solvent	Molar Mass (g/mol)	Amount (mol)	Volume (mL)	Mass (g)
Cyclopropanecarboxamidinium HCl	120.58	0.5	-	60.3
Diethyl Malonate	160.17	0.55	82.6	88.1
Sodium Ethoxide (21% in Ethanol)	68.05 (solid)	1.1	350	-
Anhydrous Ethanol	46.07	-	500	-

- **Reaction Setup:** Equip a 2 L three-necked, round-bottomed flask with a mechanical stirrer, a reflux condenser with a drying tube, and a dropping funnel.
- **Reagent Addition:** Charge the flask with a 21% solution of sodium ethoxide in ethanol (350 mL, 1.1 mol). Add anhydrous ethanol (500 mL) to the flask.
- **Reaction Execution:** While stirring, add diethyl malonate (88.1 g, 0.55 mol) to the sodium ethoxide solution. Then, add cyclopropanecarboxamidinium hydrochloride (60.3 g, 0.5 mol) portion-wise to the stirred mixture.
- **Reaction Completion:** Heat the reaction mixture to reflux and maintain for 6-8 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** After cooling to room temperature, concentrate the reaction mixture under reduced pressure. Dissolve the residue in water (500 mL) and acidify to pH 5-6 with concentrated hydrochloric acid. The product will precipitate out of the solution.
- **Purification:** Collect the solid by filtration, wash with cold water, and then with a small amount of cold ethanol. Dry the product in a vacuum oven at 50-60 °C to afford 2-cyclopropylpyrimidin-4-ol as a white to off-white solid.

Part 3: Synthesis of 4-Chloro-2-cyclopropylpyrimidine

The final step in the sequence is the conversion of the hydroxyl group of the pyrimidinol to a chlorine atom. Phosphorus oxychloride (POCl_3) is a powerful and commonly used reagent for this transformation.^[4] The reaction proceeds via the formation of a chlorophosphate ester intermediate, which is then displaced by a chloride ion.

Reaction Mechanism: Chlorination with POCl_3



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Caption: Mechanism of pyrimidinol chlorination using POCl_3 .

Experimental Protocol: Step 3

Reagent/Solvent	Molar Mass (g/mol)	Amount (mol)	Volume (mL)	Mass (g)
2-Cyclopropylpyrimidin-4-ol	136.15	0.4	-	54.5
Phosphorus Oxychloride (POCl ₃)	153.33	1.2	111	184

- **Reaction Setup:** In a fume hood designed for handling corrosive reagents, equip a 500 mL three-necked, round-bottomed flask with a magnetic stirrer, a reflux condenser with a gas outlet connected to a scrubber containing a sodium hydroxide solution, and a thermometer.
- **Reagent Addition:** Carefully charge the flask with phosphorus oxychloride (184 g, 1.2 mol). While stirring, add 2-cyclopropylpyrimidin-4-ol (54.5 g, 0.4 mol) portion-wise. The addition is exothermic; maintain the temperature below 40 °C.
- **Reaction Execution:** After the addition is complete, heat the reaction mixture to reflux (approximately 105-110 °C) and maintain for 3-4 hours. The reaction mixture will become a clear, dark solution.
- **Work-up and Isolation:** Cool the reaction mixture to room temperature. Slowly and carefully pour the reaction mixture onto crushed ice (1 kg) with vigorous stirring. This step is highly exothermic and releases HCl gas; ensure adequate ventilation and cooling.
- **Neutralization and Extraction:** Neutralize the acidic aqueous solution to pH 7-8 with a cold, concentrated solution of sodium hydroxide or potassium carbonate. Extract the aqueous layer with dichloromethane or ethyl acetate (3 x 200 mL).
- **Purification:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product. The crude **4-Chloro-2-cyclopropylpyrimidine** can be purified by vacuum distillation or by recrystallization from a suitable solvent such as hexane or a hexane/ethyl acetate mixture to yield a low-melting solid or a colorless oil.

Safety and Handling

- Phosphorus Oxychloride (POCl_3): This reagent is highly corrosive, toxic, and reacts violently with water.^[5] Always handle POCl_3 in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles with a face shield.^[5] Have a suitable quenching agent (e.g., dry sand, sodium bicarbonate) readily available in case of spills. The work-up procedure involving quenching with ice is extremely hazardous and must be performed with extreme caution.
- Hydrogen Chloride (gas): HCl is a corrosive and toxic gas. The Pinner reaction should be performed in a fume hood.
- **4-Chloro-2-cyclopropylpyrimidine**: Similar chlorinated pyrimidines are known to be harmful if swallowed or inhaled and can cause skin and eye irritation.^[6]^[7] Handle the final product with appropriate PPE.

Conclusion

The protocol detailed herein provides a comprehensive and reliable method for the synthesis of **4-Chloro-2-cyclopropylpyrimidine**. By understanding the underlying chemical principles and adhering to the specified safety precautions, researchers can confidently produce this valuable intermediate for applications in drug discovery and development. The step-by-step instructions, coupled with mechanistic insights, are intended to empower scientists to successfully implement and adapt this synthesis for their specific needs.

References

- Pinner, A. (1877). Ueber die Umwandlung der Nitrile in Imide. Berichte der deutschen chemischen Gesellschaft, 10(2), 1889-1894. [\[Link\]](#)
- Roger, R., & Neilson, D. G. (1961). The Chemistry of Imidates. Chemical Reviews, 61(2), 179-211. [\[Link\]](#)
- Brown, D. J. (1994). The Pyrimidines. John Wiley & Sons.
- Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry. John Wiley & Sons.

- PubChem. (n.d.). 4-Chloro-2-cyclopropyl-6-methylpyrimidine. National Center for Biotechnology Information. [\[Link\]](#)
- Stadlbauer, W. (2001). Malonates in Cyclocondensation Reactions. *Molecules*, 6(4), 338-353. [\[Link\]](#)
- NROChemistry. (n.d.). Pinner Reaction. [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. (2013). A Lewis acid-promoted Pinner reaction. [\[Link\]](#)
- ResearchGate. (2017). Why we should use $\text{POCl}_3/\text{PCl}_5$ mixture in chlorination of pyrimidine and not only POCl_3 ?. [\[Link\]](#)

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Sources

- 1. Pinner Reaction | NROChemistry [\[nrochemistry.com\]](https://nrochemistry.com)
- 2. A Lewis acid-promoted Pinner reaction [\[beilstein-journals.org\]](https://beilstein-journals.org)
- 3. Malonates in Cyclocondensation Reactions - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 5. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 6. 4-Chloro-2-cyclopropyl-6-methylpyrimidine | $\text{C}_8\text{H}_9\text{ClN}_2$ | CID 43557492 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. fishersci.com [\[fishersci.com\]](https://fishersci.com)
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